Comparative Physicochemical Profiling of Aniline Isomers (Toluidines)

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Compound of Interest

Compound Name:	*3-Fluoro-4-(2-furylmethoxy)aniline*
CAS No.:	*937598-39-5*
Cat. No.:	*B1342766*

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Content Type: Technical Comparison Guide Subject:

-,

-, and

-Toluidine (Methylanilines) Audience: Medicinal Chemists, Process Engineers, and Toxicologists[1][2]

Executive Summary: The Structural Divergence

While

-,

-, and

-toluidine share the same molecular formula (

) and molecular weight (107.17 g/mol), their positional isomerism creates distinct physicochemical "fingerprints" that dictate their behavior in synthesis, purification, and biological systems.[1][2][3]

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- The "Para" Symmetry:

  -Toluidine is the only solid isomer at room temperature, driven by high crystalline symmetry. [1][2]

- The "Ortho" Effect:

  -Toluidine exhibits reduced basicity and unique toxicity (bladder carcinogenicity) due to steric proximity between the methyl and amino groups.

- The "Meta" Stability:

  -Toluidine often occupies the middle ground in physical properties but requires specific chromatographic conditions for resolution.[2]

Physicochemical Property Comparison

The following data aggregates experimental values from standard chemical databases (PubChem, NIST, CRC).

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Property	-Toluidine **(2-Methylaniline)**	-Toluidine **(3-Methylaniline)**	-Toluidine **(4-Methylaniline)**	Implication for Development
Physical State (25°C)	Liquid (Viscous)	Liquid (Viscous)	Solid (Lustrous plates)	-Toluidine requires solids handling; others require liquid transfer systems.[1][2]
Melting Point	-16.3°C to -23°C	-30°C	44°C	High MP of -isomer allows purification via recrystallization.[1][2]
Boiling Point	199–200°C	203–204°C	200°C	Boiling points are too close for efficient separation by simple distillation.[2]
Basicity (of)	4.44 (Weakest)	4.71	5.08 (Strongest)	-Toluidine protonates most readily; -Toluidine requires lower pH for cation exchange retention.[2]
Density (g/cm³)	1.00 g/cm³	0.99 g/cm³	1.05 g/cm³	-Toluidine is slightly denser than water; phase separation

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				behavior varies.[2]
Water Solubility (20°C)	~1.66 g/100 mL	~0.2 g/100 mL	~1.1 g/100 mL	All are poorly soluble but solubility increases drastically in acidic media ( ).[2]
Dipole Moment ( )	~1.6 D	~1.5 D	~1.3 D	-isomer has opposing vector moments, reducing polarity relative to -isomer.[1][2]

Expert Insight: The Basicity & Solubility Nexus

The variation in

is the most critical parameter for separation.

- -Toluidine (5.08): The methyl group at the para position exerts a +I (inductive) and hyperconjugative electron-donating effect that stabilizes the ammonium conjugate acid, increasing basicity.[2]
- -Toluidine (4.44): Despite the electron-donating methyl group, the Steric Inhibition of Resonance (SIR) and steric hindrance to solvation of the ammonium cation reduce its basicity.[2] The bulky methyl group interferes with the optimal tetrahedral geometry required for the protonated nitrogen, destabilizing the conjugate acid.

Identification & Separation Protocols

Chromatographic Separation (HPLC)

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Due to similar hydrophobicity, standard C18 Reverse Phase (RP) columns often fail to resolve these isomers efficiently.[1][2] Cation-Exchange or Mixed-Mode chromatography is the gold standard.[2]

Methodology: Mixed-Mode Cation Exchange[1][2]

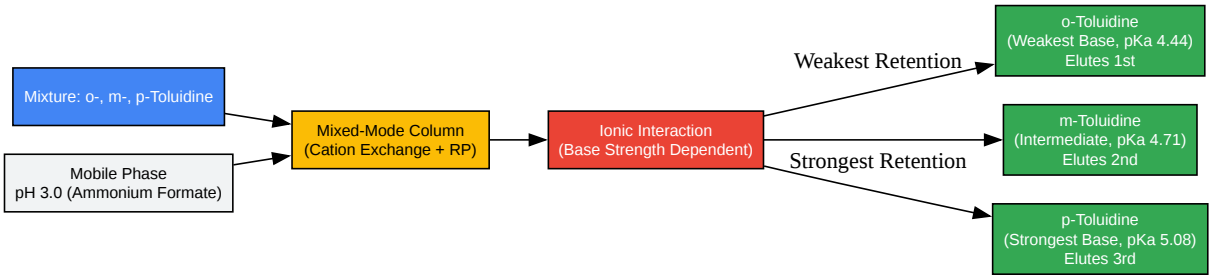
- Column: Primesep 200 or Coresep 100 (Mixed-mode: Hydrophobic + Cation Exchange).[2]
- Mobile Phase: ACN/Water with Ammonium Formate buffer (pH 3.0).[2]
- Mechanism: At pH 3.0, all isomers are protonated (

).[1][2]
  - Separation is driven by the ionic interaction strength.[2]
  - Elution Order:

    -Toluidine (Weakest base, elutes first)

    -Toluidine

    -Toluidine (Strongest base, retained longest).[1][2]



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Caption: Separation logic on a cation-exchange mixed-mode column. Retention correlates directly with basicity (

).[2]

Spectroscopic Identification (1H NMR)

Distinguishing isomers in crude reaction mixtures relies on the splitting pattern of aromatic protons.[2]

- -Toluidine: Shows a characteristic AA'BB' system (two doublets) in the aromatic region (

  6.5–7.0 ppm) due to symmetry.[2]

- -Toluidine: Shows a complex 4-proton pattern (ABCD) with a doublet shifted upfield due to shielding by the ortho-methyl group.[2]

- Methyl Shift: The singlet methyl peak (

  ~2.1–2.3 ppm) shifts slightly:

  -CH3 is typically more deshielded (downfield) than

  -CH3 due to the proximity to the electronegative nitrogen.

Toxicity & Safety Profile (Critical for Pharma)

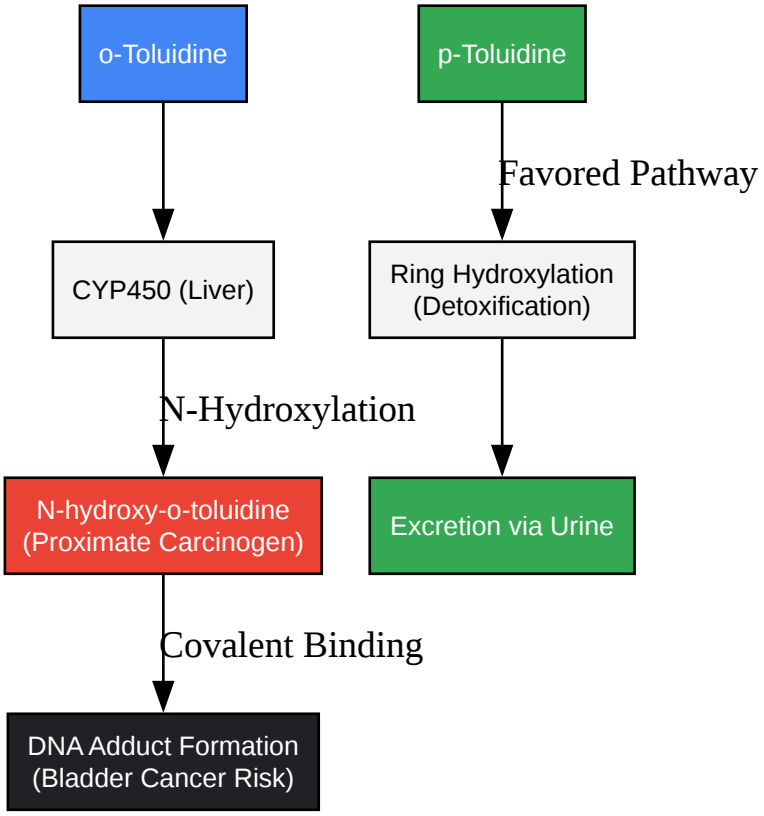
While all isomers are toxic,

-toluidine is a confirmed human carcinogen (Group 1), distinct from its isomers.[1][2]

The Metabolic Activation Pathway: The toxicity difference lies in the enzymatic oxidation.

-Toluidine undergoes N-hydroxylation to form a reactive nitrenium ion, which attacks DNA.[1][2]
The ortho substitution prevents detoxification pathways that are available to the para isomer.[2]

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Caption: Divergent metabolic pathways. o-Toluidine favors bioactivation to carcinogens, while p-toluidine favors detoxification.[1][2]

References

- PubChem. (2025).[2] p-Toluidine Compound Summary. National Library of Medicine.[2] [2]
- NIST Chemistry WebBook. (2024).[2] o-Toluidine Thermochemical Data. National Institute of Standards and Technology.[2]
- Sielc Technologies. (2011).[2] HPLC Separation of Toluidine Isomers in Cation-Exchange Mode.
- IARC Monographs. (2012).[2] o-Toluidine: Carcinogenicity Assessment. International Agency for Research on Cancer.[2]
- Alfa Chemistry. (2024).[2] pKa Values of Amines and Cyclic Organic Nitrogen Compounds.

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Sources

- 1. o-Toluidine [webbook.nist.gov]
- 2. p-Toluidine | C6H4CH3NH2 | CID 7813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Toluidine - Wikipedia [en.wikipedia.org]
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